

# dimethylcyanamide solubility in organic solvents

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## Compound of Interest

Compound Name: Dimethylcyanamide

Cat. No.: B106446

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An In-depth Technical Guide to the Solubility of **Dimethylcyanamide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethylcyanamide** (CAS: 1467-79-4, Formula:  $C_3H_6N_2$ ) is a versatile organonitrogen compound widely utilized as a chemical intermediate and solvent in the synthesis of pharmaceuticals, agrochemicals, and other organic compounds.<sup>[1]</sup> Its utility is significantly influenced by its solubility characteristics in various organic solvents. This technical guide provides a comprehensive overview of the known solubility of **dimethylcyanamide**, a detailed experimental protocol for the precise determination of its solubility, and a workflow visualization to aid in experimental design.

## Solubility of Dimethylcyanamide

A review of available literature indicates a general lack of precise, quantitative solubility data for **dimethylcyanamide** across a range of organic solvents and temperatures. The information is predominantly qualitative. **Dimethylcyanamide**'s polar nature, attributed to the cyanamide functional group, governs its solubility behavior, making it highly soluble in polar solvents.<sup>[1]</sup>

## Data Presentation

The following table summarizes the available qualitative and limited quantitative solubility data for **dimethylcyanamide** in various solvents. Researchers are encouraged to use the

experimental protocol outlined in Section 3.0 to determine precise quantitative values for their specific applications.

Solvent	Classification	Solubility	Temperature (°C)	Source(s)
Water	Protic	Miscible	Not Specified	[2][3]
1.82 x 10 <sup>5</sup> mg/L	Not Specified	[4]		
Ethanol	Protic	Soluble	Not Specified	[2][5]
Methanol	Protic	Soluble	Not Specified	[1]
Acetone	Aprotic	Soluble	Not Specified	[2][5]
Ethyl Ether	Aprotic	Soluble	Not Specified	[2][5]
Chloroform	Aprotic	Sparingly Soluble	Not Specified	[6][7]
Hexane	Nonpolar	Slightly Soluble	Not Specified	[6][7]
Amines (general)	-	Soluble	Not Specified	[1]
Aromatic Hydrocarbons	Nonpolar	Soluble	Not Specified	[1]

Note: "Soluble" indicates good solubility, but a quantitative value is not provided in the cited sources. "Miscible" implies solubility in all proportions.

## Experimental Protocol: Determination of Solubility via the Isothermal Shake-Flask Method

The following protocol provides a reliable and widely accepted method for determining the equilibrium solubility of a liquid solute, such as **dimethylcyanamide**, in an organic solvent.

### Materials and Equipment

- **Dimethylcyanamide** (purity ≥97%)

- Selected organic solvent (analytical grade or higher)
- Analytical balance ( $\pm 0.1$  mg accuracy)
- Thermostatic orbital shaker or water bath with agitation capabilities
- Calibrated thermometer or temperature probe
- Glass vials or flasks with airtight seals (e.g., screw caps with PTFE liners)
- Calibrated volumetric pipettes and flasks
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Analytical instrument for quantification (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometer)
- Centrifuge (optional)

## Procedure

- **Preparation:** Add a known volume or weight of the selected organic solvent to several vials. Place the vials in the thermostatic shaker and allow them to equilibrate to the desired experimental temperature (e.g., 25 °C).
- **Addition of Solute:** Add an excess amount of **dimethylcyanamide** to each vial. An excess is confirmed by the presence of a separate, undissolved phase of **dimethylcyanamide** after equilibration. Seal the vials tightly.
- **Equilibration:** Place the vials in the thermostatic shaker and agitate at a constant speed. The time required to reach equilibrium must be determined empirically; a period of 24 to 72 hours is typical. It is advisable to run a preliminary experiment with samples taken at various time points (e.g., 12, 24, 48, 72 hours) to ensure the concentration of the solute in the solvent phase has reached a plateau.
- **Phase Separation:** Once equilibrium is reached, cease agitation and allow the vials to rest in the thermostatic bath for several hours (at least 2-4 hours) to allow for complete phase

separation. If separation is slow, the vials may be centrifuged at the experimental temperature.

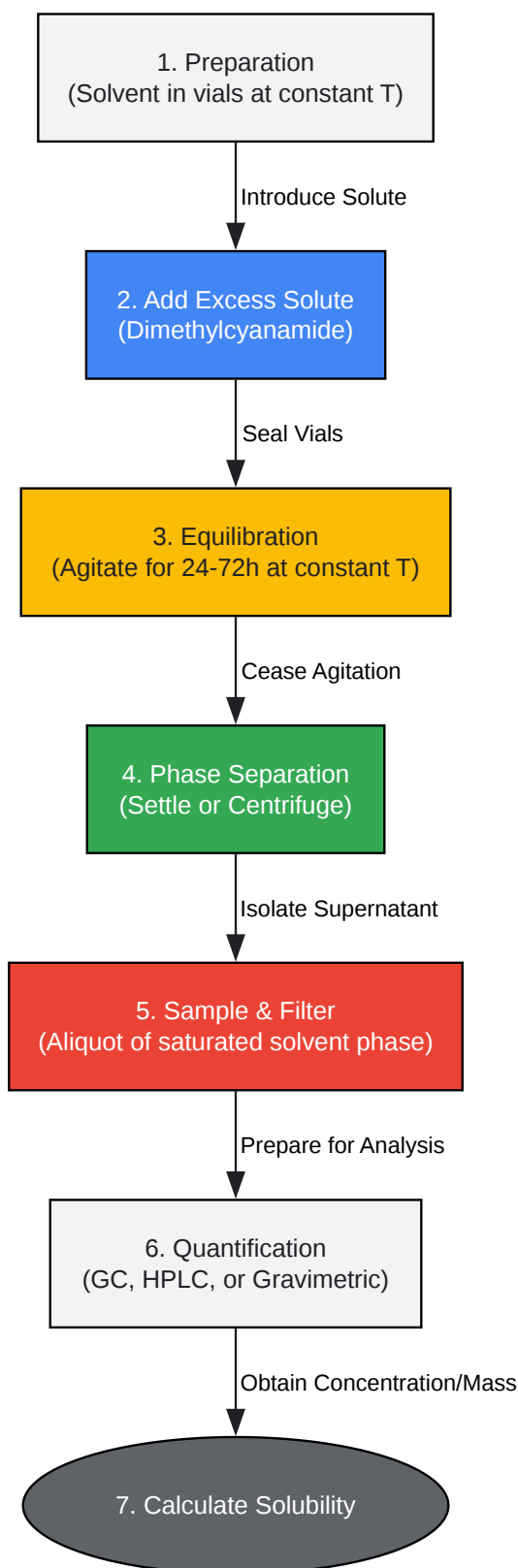
- **Sample Extraction:** Carefully extract an aliquot of the clear, saturated solvent phase (supernatant) using a syringe. Immediately pass the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microdroplets of **dimethylcyanamide**.
- **Quantification:**
  - **Gravimetric Method:** Weigh the volumetric flask containing the filtered aliquot to determine the mass of the solution. Evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature below the boiling point of **dimethylcyanamide** until a constant mass of the **dimethylcyanamide** residue is achieved.
  - **Chromatographic Method (GC/HPLC):** Dilute the filtered aliquot with a known volume of the appropriate mobile phase or solvent to a concentration within the calibrated range of the instrument. Analyze the sample using a pre-validated GC or HPLC method to determine the concentration of **dimethylcyanamide**.

## Calculation of Solubility

- **From Gravimetric Data:**
  - Mass of dissolved **dimethylcyanamide** = (Mass of flask + residue) - (Mass of empty flask)
  - Mass of solvent = (Mass of flask + solution) - (Mass of flask + residue)
  - Solubility (g / 100 g solvent) = (Mass of dissolved **dimethylcyanamide** / Mass of solvent) x 100
- **From Chromatographic Data:**
  - Use the concentration obtained from the analysis (e.g., in mg/mL) and the dilution factor to calculate the concentration in the original saturated solution. This value represents the solubility.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the isothermal shake-flask method for determining the solubility of **dimethylcyanamide**.



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Caption: Experimental workflow for solubility determination.

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